

A Technical Guide to the Physical and Chemical Properties of Crystalline Djenkolic Acid

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Compound of Interest

Compound Name: *Djenkolic acid*

Cat. No.: *B1670796*

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Abstract

Djenkolic acid, a non-proteinogenic sulfur-containing amino acid found primarily in the djenkol bean (*Archidendron jiringa*), is of significant interest due to its unique chemical structure and its role in djenkolism, a form of nephrotoxicity. This technical guide provides a comprehensive overview of the known physical and chemical properties of crystalline **djenkolic acid**. It includes tabulated quantitative data, detailed experimental protocols for its synthesis and analysis, and visualizations of its toxic pathway and characterization workflow to support further research and development.

Chemical and Physical Properties

Crystalline **djenkolic acid** is a white to off-white solid. Its properties are summarized in the tables below.

Table 1: General and Physical Properties of Djenkolic Acid

Property	Value	Reference
Chemical Formula	C ₇ H ₁₄ N ₂ O ₄ S ₂	[1]
Molar Mass	254.33 g/mol	[1]
Melting Point	325°C (decomposition)	N/A
Appearance	White to off-white solid	N/A
Crystal System	Orthorhombic	N/A
Space Group	Not explicitly determined	N/A
Unit Cell Parameters	a = 8.12 Å, b = 12.16 Å, c = 5.38 Å	N/A

Table 2: Solubility of Djenkolic Acid

Solvent	Solubility	Temperature (°C)	Reference
Water	1.02 g/L	30	[1]
Water	Insoluble	Not Specified	N/A
Water with HCl (pH 1)	25 mg/mL	Not Specified	N/A
DMSO	0.1 mg/mL	Not Specified	N/A
5% TFA	3.04 mg/mL	Not Specified	N/A

Spectroscopic Data

Detailed spectroscopic data for **djenkolic acid** is not widely available in the public domain. The following tables summarize expected spectral characteristics based on its structure and publicly available spectral images.

Table 3: Predicted ¹H and ¹³C NMR Chemical Shifts for Djenkolic Acid

¹ H NMR	Predicted Chemical Shift (ppm)	Assignment
~3.0 - 3.5	α-CH	
~3.8 - 4.2	β-CH ₂	
~3.7	S-CH ₂ -S	
¹³ C NMR	Predicted Chemical Shift (ppm)	Assignment
~170 - 175	C=O (Carboxylic acid)	
~55 - 60	α-CH	
~35 - 40	β-CH ₂	
~30 - 35	S-CH ₂ -S	

Note: These are predicted values based on the chemical structure and typical shifts for similar functional groups. Experimental verification is required.

Table 4: Key Infrared (IR) Absorption Bands for Djenkolic Acid

Wavenumber (cm ⁻¹)	Intensity	Assignment
3200 - 2500	Strong, Broad	O-H stretch (Carboxylic acid)
3100 - 3000	Medium	N-H stretch (Amine)
2960 - 2850	Medium	C-H stretch (Aliphatic)
~1700	Strong	C=O stretch (Carboxylic acid)
~1600	Medium	N-H bend (Amine)
~1400	Medium	C-H bend
~700	Medium	C-S stretch

Note: These are characteristic absorption bands expected for the functional groups present in djenkolic acid.

Table 5: Expected Mass Spectrometry Fragmentation for Djenkolic Acid

m/z	Proposed Fragment
254	$[M]^+$ (Molecular ion)
209	$[M - \text{COOH}]^+$
132	$[M - \text{C}_3\text{H}_5\text{NO}_2\text{S}]^+$
121	$[\text{C}_4\text{H}_9\text{N}_2\text{O}_2\text{S}]^+$

Note: Fragmentation patterns can vary depending on the ionization technique used.

Experimental Protocols

Synthesis of Crystalline Djenkolic Acid (Adapted from Armstrong and du Vigneaud)

This method involves the condensation of L-cysteine with formaldehyde in a strongly acidic solution.[\[1\]](#)

Materials:

- L-cysteine hydrochloride monohydrate
- Formalin (37% formaldehyde solution)
- Concentrated Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH) solution (6 M)
- Ethanol
- Diethyl ether
- Magnetic stirrer and stir bar
- Heating mantle

- Round bottom flask
- Condenser
- pH meter or pH paper
- Büchner funnel and filter paper
- Ice bath

Procedure:

- Dissolve L-cysteine hydrochloride monohydrate in concentrated hydrochloric acid in a round bottom flask.
- Add formalin to the solution while stirring.
- Attach a condenser and reflux the mixture with heating for 4-6 hours.
- Allow the reaction mixture to cool to room temperature.
- Carefully neutralize the solution with 6 M NaOH to approximately pH 6. A white precipitate of **djenkolic acid** should form.
- Cool the mixture in an ice bath to maximize precipitation.
- Collect the crude **djenkolic acid** by vacuum filtration using a Büchner funnel.
- Wash the crystals with cold water, followed by ethanol, and finally diethyl ether.
- Recrystallize the crude product from a large volume of hot water to obtain pure crystalline **djenkolic acid**.
- Dry the crystals under vacuum.

Powder X-ray Diffraction (PXRD) Analysis

Objective: To obtain the powder diffraction pattern of crystalline **djenkolic acid** for phase identification and structural characterization.

Instrumentation:

- Powder X-ray diffractometer with Cu K α radiation source
- Sample holder (low background)
- Mortar and pestle

Procedure:

- Finely grind a small amount of crystalline **djenkolic acid** using a mortar and pestle to ensure random orientation of the crystallites.
- Mount the powdered sample onto the sample holder, ensuring a flat and level surface.
- Place the sample holder into the diffractometer.
- Set the instrument parameters:
 - X-ray source: Cu K α ($\lambda = 1.5406 \text{ \AA}$)
 - Voltage and current: As per instrument specifications (e.g., 40 kV, 40 mA)
 - Scan range (2θ): 5° to 80°
 - Step size: 0.02°
 - Scan speed: $1\text{-}2^\circ/\text{min}$
- Initiate the data collection.
- Process the resulting diffraction pattern to identify peak positions (2θ) and intensities.
- Index the diffraction peaks to determine the unit cell parameters.

Determination of Aqueous Solubility

Objective: To quantify the solubility of **djenkolic acid** in water at a specific temperature.

Materials:

- Crystalline **djenkolic acid**
- Distilled or deionized water
- Thermostatic shaker or water bath
- Centrifuge
- Analytical balance
- pH meter
- Filtration apparatus (e.g., syringe filter with 0.22 μm membrane)
- Analytical method for quantification (e.g., HPLC, UV-Vis spectroscopy after derivatization)

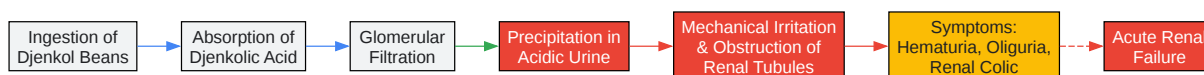
Procedure:

- Prepare a saturated solution by adding an excess amount of crystalline **djenkolic acid** to a known volume of water in a sealed container.
- Equilibrate the solution at a constant temperature (e.g., 25°C or 37°C) in a thermostatic shaker for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, centrifuge the suspension to pellet the undissolved solid.
- Carefully withdraw a known volume of the supernatant and filter it through a 0.22 μm syringe filter to remove any remaining solid particles.
- Quantify the concentration of **djenkolic acid** in the filtered saturated solution using a suitable analytical method.
- Express the solubility in units such as g/L or mol/L.

Visualizations

Toxic Pathway of Djenkolic Acid

The primary toxicity of **djenkolic acid** stems from its low solubility in acidic environments, leading to its precipitation in the renal system.

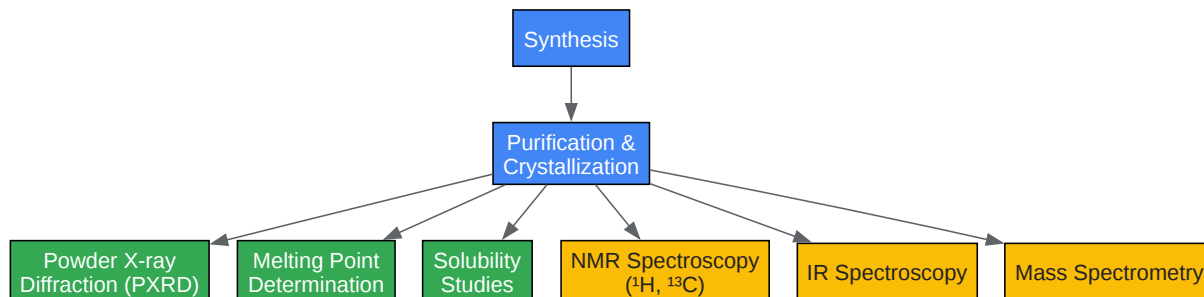


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Caption: Toxic pathway of **djenkolic acid** in the human body.

Experimental Workflow for Characterization

A general workflow for the physical and chemical characterization of a synthesized or isolated crystalline compound like **djenkolic acid**.

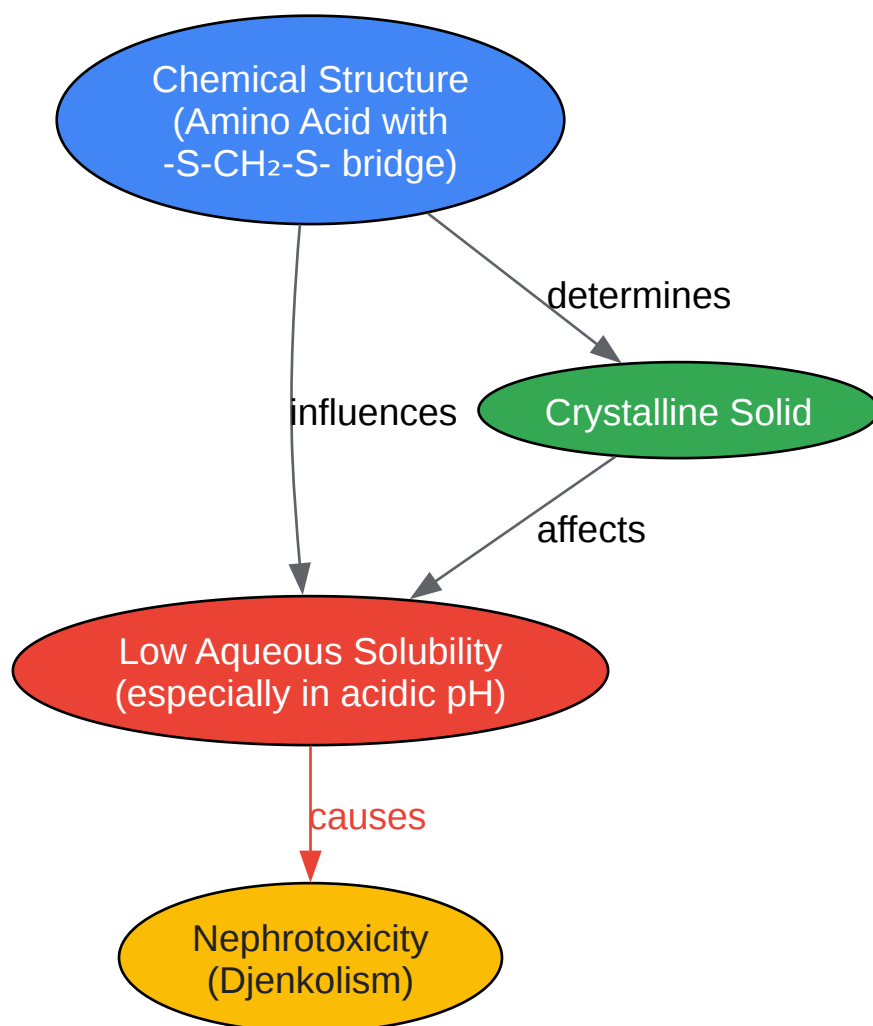


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Caption: Experimental workflow for **djenkolic acid** characterization.

Logical Relationships of Djenkolic Acid Properties

This diagram illustrates the interplay between the chemical structure, physical properties, and biological effects of **djenkolic acid**.



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Caption: Interrelation of **djenkolic acid**'s properties.

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References

- 1. Djenkolic acid - Wikipedia [en.wikipedia.org]
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